

C.I. Acid Blue 324: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **C.I. Acid Blue 324**

Cat. No.: **B1371530**

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An in-depth examination of the chemical properties, synthesis, and analytical methodologies of **C.I. Acid Blue 324**, with a focus on its application in biosorption studies.

Core Chemical and Physical Properties

C.I. Acid Blue 324 is a synthetic anthraquinone dye recognized for its vibrant blue color.^{[1][2]} It is primarily utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^{[3][4]} Its chemical structure and properties are well-defined, making it a useful compound for various research applications, particularly in environmental science and analytical chemistry.

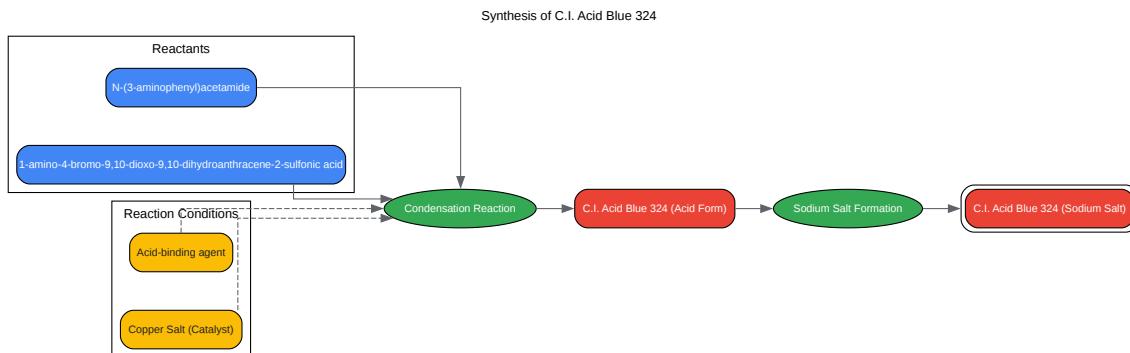
Below is a summary of the key quantitative data for **C.I. Acid Blue 324**.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₆ N ₃ NaO ₆ S	[1] [2] [3] [5]
Molecular Weight	473.43 g/mol	[1] [2] [3] [5]
CAS Number	88264-80-6	[1] [3] [5]
IUPAC Name	sodium;4-(3-acetamidoanilino)-1-amino-9,10-dioxoanthracene-2-sulfonate	[1]
Appearance	Blue Powder	[6] [7]
Solubility	Soluble in water	[7]

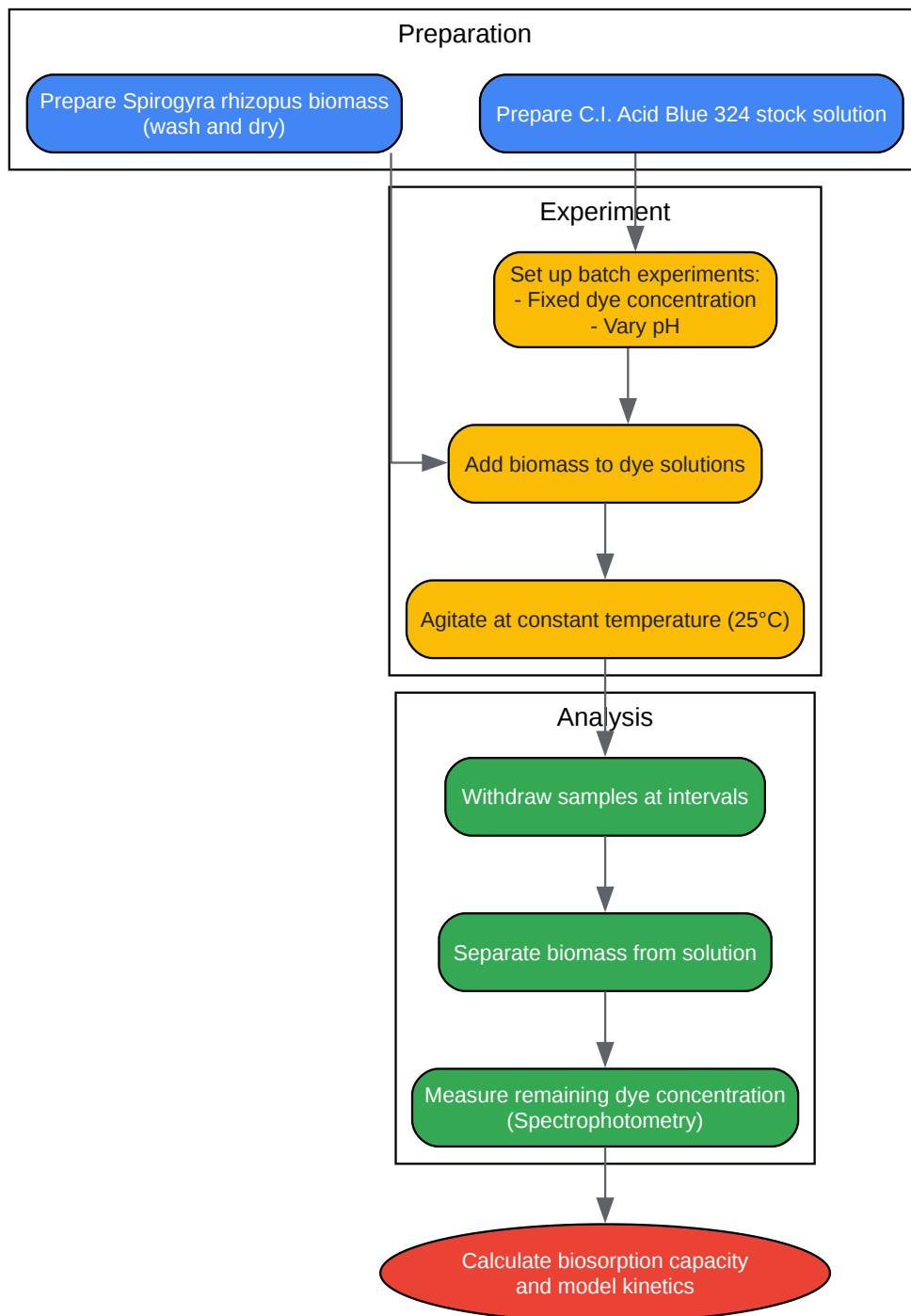
Synthesis of C.I. Acid Blue 324

The synthesis of **C.I. Acid Blue 324** is typically achieved through a condensation reaction.[\[2\]](#)[\[3\]](#) This process involves the reaction of 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (also known as bromaminic acid) with N-(3-aminophenyl)acetamide.[\[1\]](#)[\[3\]](#) The reaction is generally carried out in the presence of a copper salt catalyst and an acid-binding agent.[\[3\]](#) The final product is then converted to its sodium salt to enhance its water solubility for dyeing applications.[\[3\]](#)

A logical diagram illustrating the synthesis pathway is provided below.



Experimental Workflow for Biosorption of C.I. Acid Blue 324

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